

Personal protective equipment for handling Fructose-phenylalanine-13C6

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Compound of Interest

Compound Name: Fructose-phenylalanine-13C6

Cat. No.: B12383515

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Essential Safety and Handling Guide for Fructose-phenylalanine-13C6

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Fructose-phenylalanine-13C6**. The information compiled ensures safe laboratory practices and builds a foundation of trust in chemical handling procedures.

Personal Protective Equipment (PPE)

When handling **Fructose-phenylalanine-13C6**, using appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. Although the substance is not classified as hazardous, adherence to good industrial hygiene and safety practices is recommended.^{[1][2]}

Protection Type	Equipment Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields (conforming to EN 166 (EU) or NIOSH (US)).	To prevent eye contact with dust or splashes.[1][3][4]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) inspected before use. A lab coat or protective clothing should be worn.	To avoid skin contact.[1][3]
Respiratory Protection	Not required under normal use conditions with adequate ventilation. If dust is generated, a respirator may be necessary.	To prevent inhalation of dust or aerosols.[1][3]

Operational Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Fructose-phenylalanine-13C6** and ensuring a safe laboratory environment.

Handling:

- Handle in a well-ventilated place.[1]
- Avoid contact with skin and eyes.[4][5]
- Avoid the formation of dust and aerosols.[4]
- Wash hands thoroughly after handling.[3][5]
- Do not eat, drink, or smoke in handling areas.[3][5]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]

- Store at 4°C for long-term stability.[1]

Accidental Release Measures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Spills:

- Ensure adequate ventilation.[1][4]
- Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[1][4]
- Prevent further leakage or spillage if it is safe to do so.[1]
- Pick up the material mechanically and transfer it to a properly labeled container for disposal.
[1][4]
- Avoid creating dust.[4]
- Do not let the chemical enter drains.[4]

First Aid:

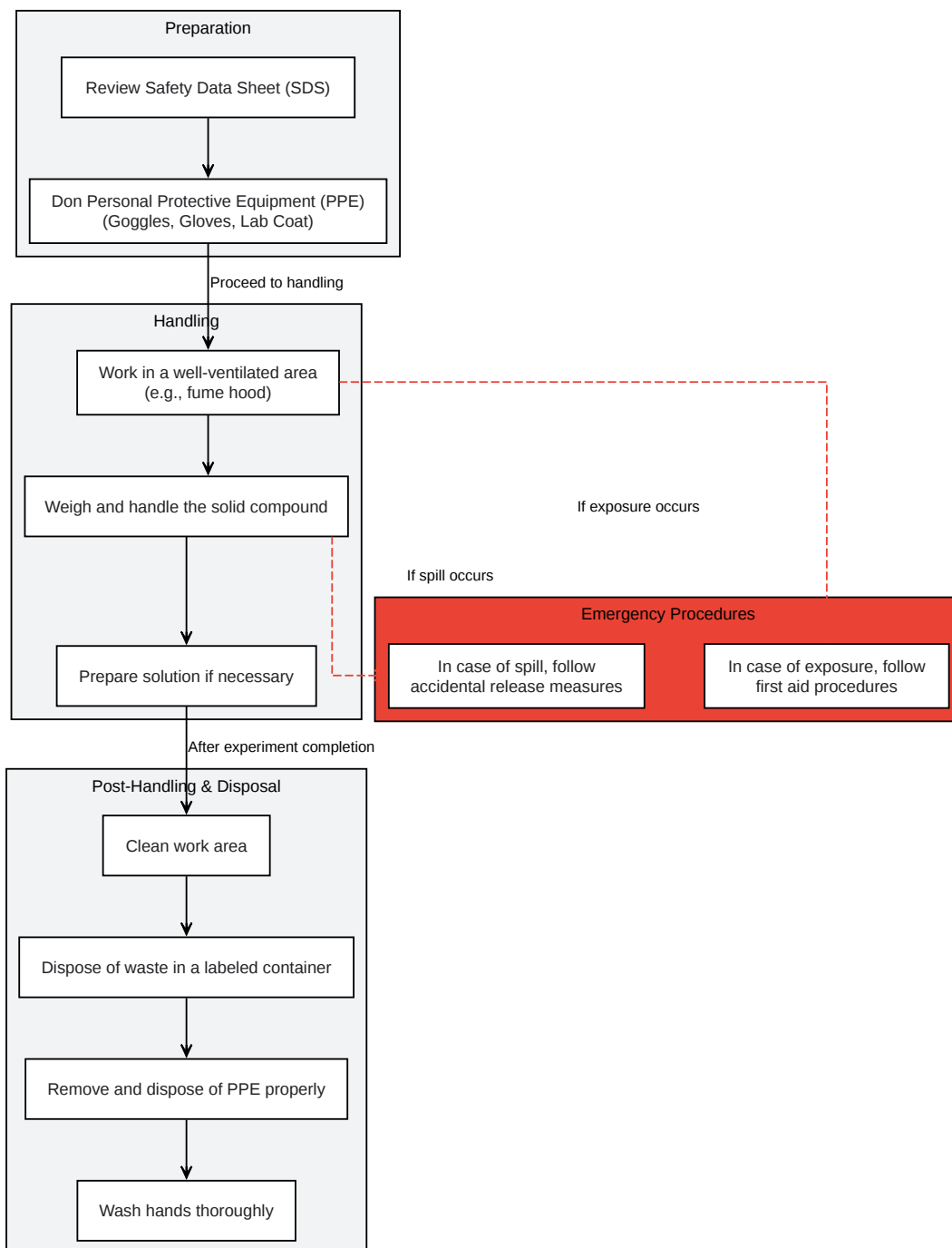
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.[1][4]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation occurs.[3][4]
- Eye Contact: Rinse with pure water for at least 15 minutes, including under the eyelids, and consult a doctor.[1][3][4]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[4]

Disposal Plan

Dispose of **Fructose-phenylalanine-13C6** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains.^[4] Place the material in a suitable, closed container for disposal.^[4]

Experimental Workflow for Handling Fructose-phenylalanine-13C6

Workflow for Safe Handling of Fructose-phenylalanine-13C6

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com